

# Technical Support Center: Overcoming Poor Solubility of Lasiol in Assays

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## Compound of Interest

Compound Name: *Lasiol*

Cat. No.: *B15573476*

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Welcome to the technical support center for **Lasiol**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges related to the poor aqueous solubility of **Lasiol** during in vitro and in vivo experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **Lasiol** and what are its basic chemical properties?

**Lasiol** is an organic compound with the chemical formula  $C_{10}H_{20}O$  and a molecular weight of approximately 156.26 g/mol [1]. Its structure, (2S,3S)-2,3,6-trimethylhept-5-en-1-ol, indicates that it is a lipophilic molecule, which often correlates with poor solubility in aqueous solutions. Compounds of this nature are sometimes referred to as "grease-ball" molecules[2].

Q2: I observed a precipitate when I diluted my **Lasiol** stock solution into my aqueous assay buffer. What is happening?

This is a common issue known as "antisolvent precipitation" or "crashing out." [3][4] **Lasiol** is likely soluble in a high-concentration organic solvent stock (like DMSO), but when this is diluted into an aqueous buffer, the compound's solubility limit is exceeded, causing it to come out of solution and form a precipitate.

Q3: What is the maximum recommended concentration of DMSO in my final cell culture medium?

To minimize solvent-induced cytotoxicity, the final concentration of DMSO should be kept as low as possible. A final concentration of less than 0.5% is generally recommended, with concentrations ideally below 0.1% to avoid potential off-target effects on cells.<sup>[5]</sup> It is crucial to include a vehicle control (media with the same final DMSO concentration without **Lasiol**) in all experiments.<sup>[5]</sup>

Q4: Can precipitation of **Lasiol** affect my experimental results?

Yes, significantly. Compound precipitation can lead to:

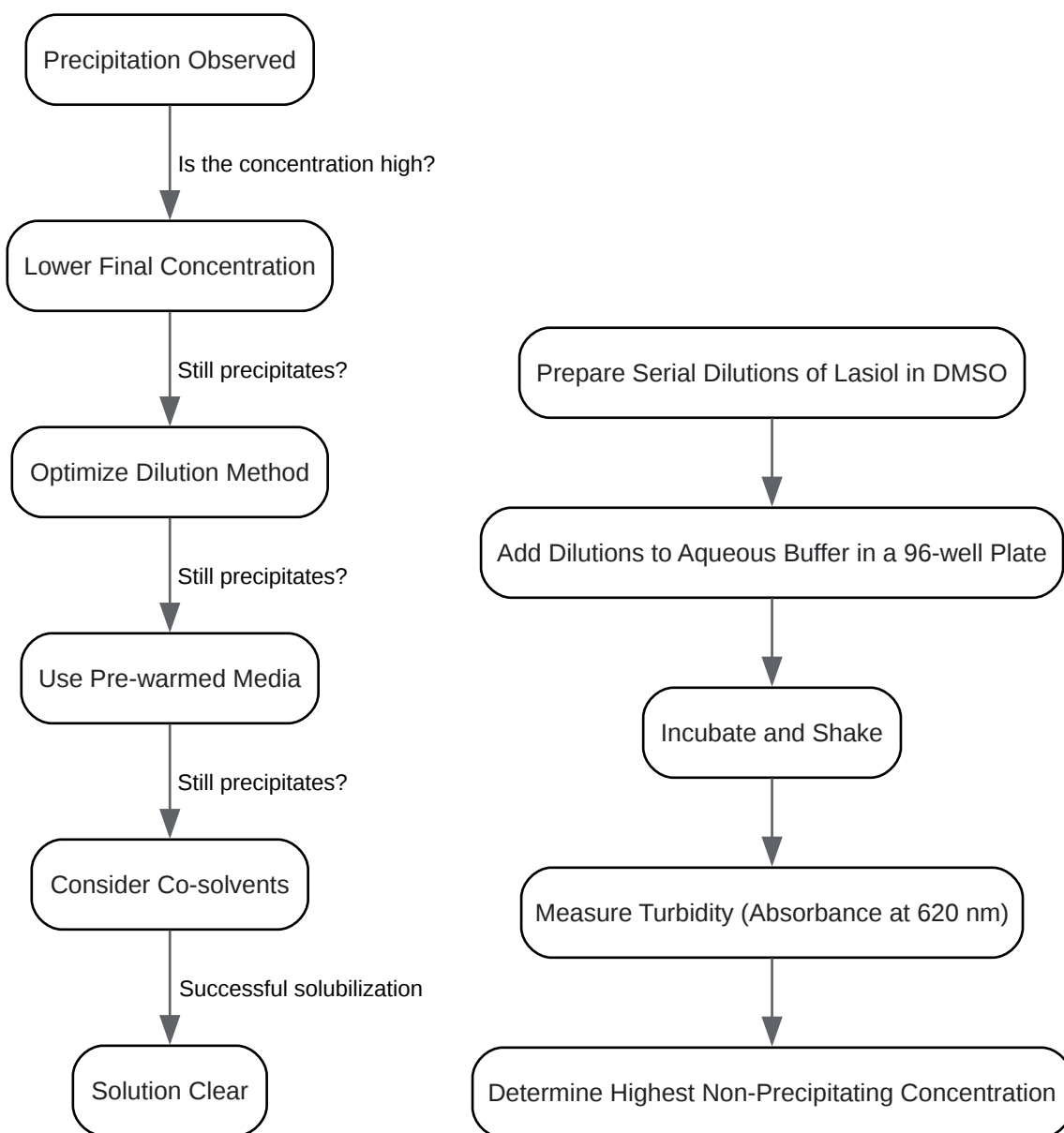
- Inaccurate Dosing: The actual concentration of soluble, biologically active **Lasiol** will be lower than intended, leading to unreliable and difficult-to-reproduce data.<sup>[5]</sup>
- Cellular Toxicity: The solid particles of the precipitate can have cytotoxic effects on cells that are unrelated to the pharmacological action of **Lasiol**.<sup>[5]</sup>
- Assay Interference: Precipitates can interfere with optical measurements in plate-based assays and with imaging-based experiments.<sup>[5]</sup>

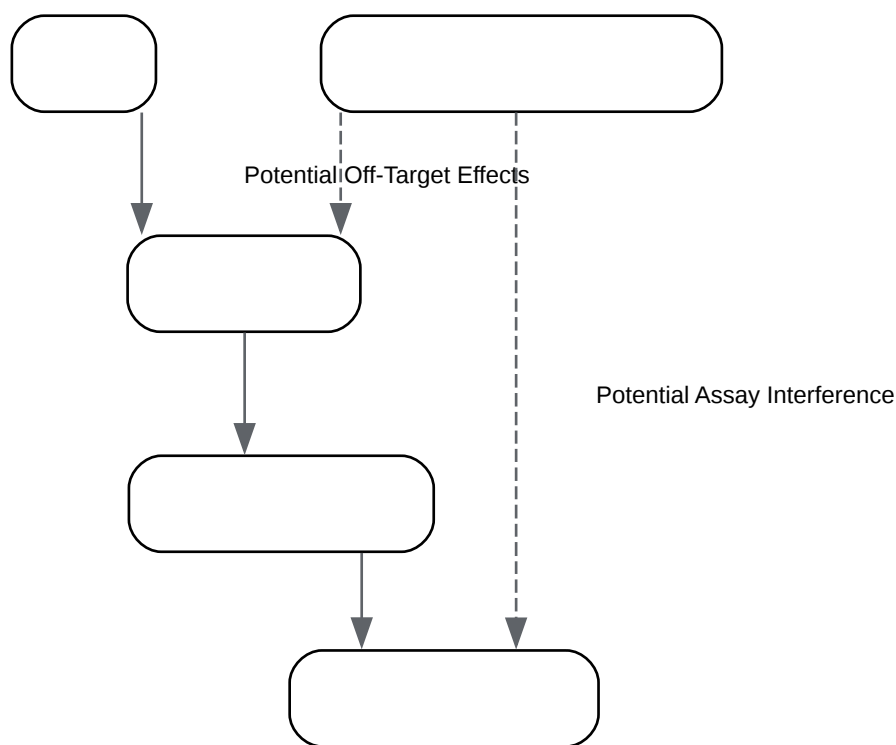
## Troubleshooting Guides

### Issue 1: **Lasiol** Precipitates Immediately Upon Dilution in Aqueous Buffer

This is a classic sign of a compound exceeding its aqueous solubility limit.

#### Troubleshooting Workflow





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